

2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde chemical formula

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Compound of Interest

Compound Name: 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde

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An In-Depth Technical Guide to 2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde

This technical guide provides a comprehensive overview of **2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde**, a heterocyclic organic compound of interest to researchers and professionals in drug development. The document details its chemical properties, potential synthesis, and the broader biological context of the dihydrobenzofuran scaffold.

Chemical Identity and Properties

2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde is an aromatic compound featuring a dihydrobenzofuran core substituted with two methyl groups and a carbaldehyde (formyl) group.^{[1][2]} Its chemical formula is C₁₁H₁₂O₂.^{[1][2]}

Table 1: Physicochemical Properties^[1]

| Property | Value |
|------------------------------|---|
| Molecular Formula | C11H12O2 |
| Molecular Weight | 176.21 g/mol |
| Exact Mass | 176.083729621 Da |
| IUPAC Name | 2,2-dimethyl-3H-1-benzofuran-7-carbaldehyde |
| CAS Number | 38002-88-9 |
| Canonical SMILES | CC1(CC2=C(O1)C(=CC=C2)C=O)C |
| InChI Key | HGKYVFOYQUSRQN-UHFFFAOYSA-N |
| Hydrogen Bond Acceptor Count | 2 |

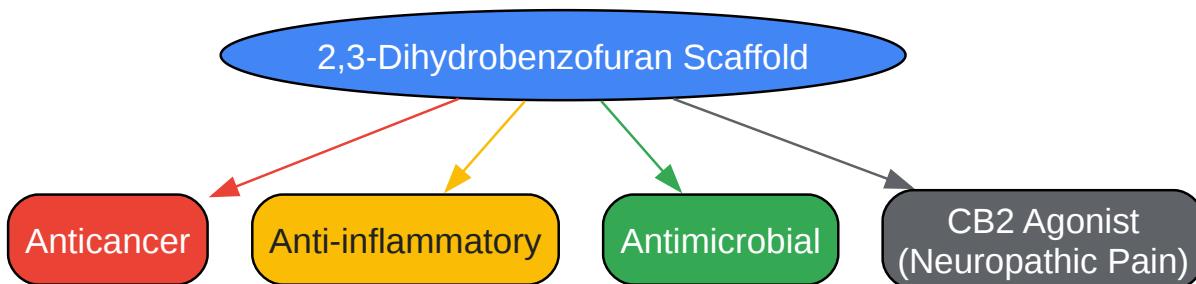
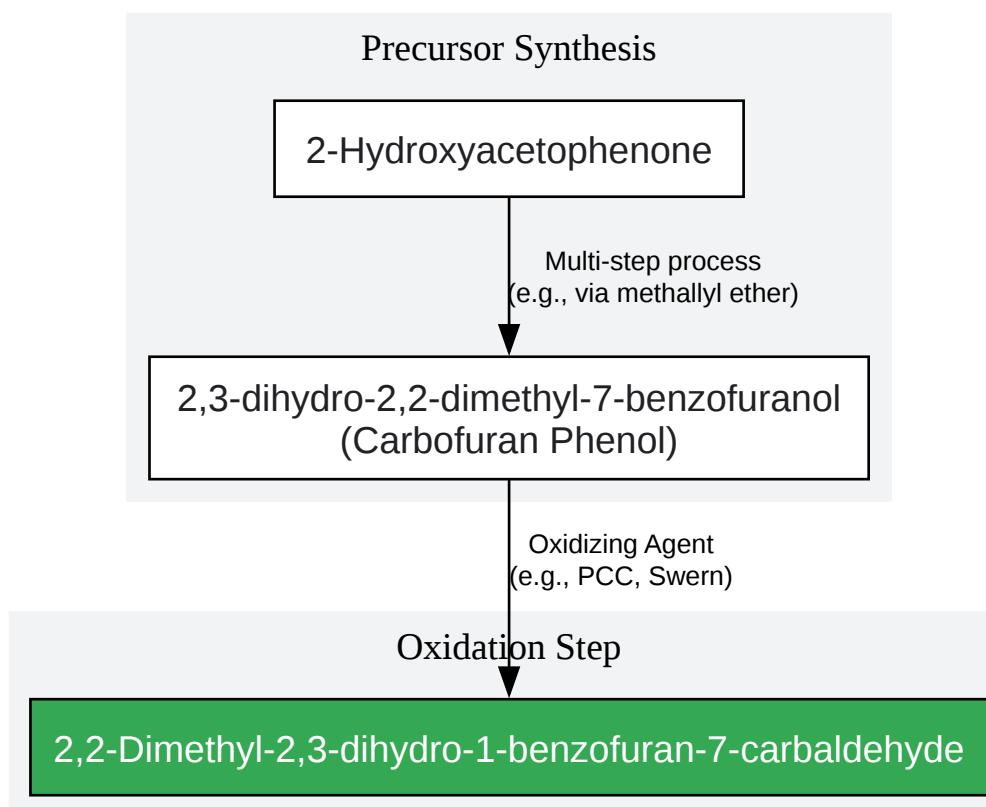
| Rotatable Bond Count | 1 |

Synthesis and Experimental Protocols

The synthesis of **2,2-Dimethyl-2,3-dihydro-1-benzofuran-7-carbaldehyde** can be envisioned from its corresponding alcohol precursor, 2,3-dihydro-2,2-dimethyl-7-benzofuranol (also known as carbofuran phenol).[3] The synthesis of this precursor is well-documented, often starting from materials like catechol or 2-hydroxyacetophenone.[4]

Proposed Synthesis Workflow

A plausible synthetic route involves the oxidation of 2,3-dihydro-2,2-dimethyl-7-benzofuranol. This is a standard transformation in organic chemistry.



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